

Standard operating procedure for dicreatine malate handling and storage

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Compound of Interest

Compound Name: *Dicreatine malate*

Cat. No.: *B8822164*

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Application Notes and Protocols for Dicreatine Malate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dicreatine malate is a chemical compound composed of two creatine molecules bound to one molecule of malic acid.[1] This salt is of interest to the scientific community due to its potential for enhanced solubility and bioavailability compared to creatine monohydrate.[2][3] These properties may offer advantages in various research and drug development applications, from cellular energy metabolism studies to the formulation of novel therapeutic agents.

This document provides a standard operating procedure (SOP) for the proper handling, storage, and analysis of **dicreatine malate** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the integrity of the compound, the safety of laboratory personnel, and the reproducibility of experimental results.

Physicochemical Properties

Dicreatine malate is a white, odorless, crystalline powder.[4] It is known to be more soluble in water and less hygroscopic than creatine monohydrate, which can prevent clumping and improve its handling characteristics.[2]

Table 1: Physicochemical Data of **Dicreatine Malate**

Property	Value	References
Appearance	White to off-white crystalline powder	[2][4]
Odor	Odorless	[4]
Molecular Formula	C ₁₂ H ₂₄ N ₆ O ₉	[5]
Molecular Weight	396.35 g/mol	[5]
Solubility in Water	Freely soluble in cold liquids	[2]
Hygroscopicity	Less hygroscopic than creatine monohydrate	[2]
Creatine Content	Approximately 66% by weight	[1]
Malic Acid Content	Approximately 33% by weight	[1]

Health and Safety

While not classified as a hazardous substance, **dicreatine malate** may cause irritation upon contact with the eyes, skin, or respiratory tract.[2] Standard laboratory safety protocols should be followed at all times.

Personal Protective Equipment (PPE)

- Eye Protection: Safety glasses or goggles are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.
- Respiratory Protection: In case of dust formation, a dust mask or respirator is recommended.
- Body Protection: A laboratory coat should be worn to protect clothing.

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes.

- Skin Contact: Wash the affected area thoroughly with soap and water.
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical advice.

Handling and Storage Procedures

Proper handling and storage are critical to maintain the stability and purity of **dicreatine malate**.

Handling

- Handle in a well-ventilated area to minimize dust inhalation.
- Avoid contact with skin, eyes, and clothing.
- Use a dry scoop to prevent the introduction of moisture.[\[6\]](#)
- Ground all equipment containing the material to prevent static electricity.

Storage

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)
- Keep the container tightly closed to prevent moisture absorption.[\[4\]](#)[\[6\]](#)
- Store away from direct sunlight, heat, and incompatible materials.

Table 2: Recommended Storage Conditions and Stability

Parameter	Recommendation/Data	References
Temperature	Room temperature	[4]
Humidity	Low humidity environment	[4][6]
Container	Tightly sealed, opaque container	[4][6]
Solid-State Stability	Stable when stored under recommended conditions.	[7]
Solution Stability	Creatine, a component of dicreatine malate, is known to degrade in aqueous solutions, particularly at lower pH and higher temperatures.[7][8] Ninety percent degradation of creatine from dicreatine citrate was observed in solution at room temperature over 45 days.[9][10] Specific stability data for dicreatine malate in solution is not readily available and should be determined experimentally for specific buffer and temperature conditions.	

Experimental Protocols

Preparation of Standard Solutions

Accurate preparation of solutions is fundamental for reliable experimental results. The following is a general procedure for preparing a stock solution of **dicreatine malate**.

Materials:

- **Dicreatine malate** powder

- Distilled or deionized water (or other appropriate solvent)
- Volumetric flask
- Analytical balance
- Spatula
- Weighing paper

Procedure:

- Calculate the required mass of **dicreatine malate** for the desired concentration and volume.
- Carefully weigh the calculated amount of **dicreatine malate** powder onto weighing paper using an analytical balance.
- Transfer the powder into a volumetric flask of the appropriate size.
- Add a small amount of the solvent (e.g., distilled water) to the flask and swirl to dissolve the powder.
- Once the powder is fully dissolved, add more solvent until the bottom of the meniscus reaches the calibration mark on the neck of the flask.[\[11\]](#)
- Stopper the flask and invert it several times to ensure the solution is homogeneous.[\[12\]](#)

Quantitative Analysis: A Proposed HPLC-UV Method

A validated method for the simultaneous quantification of the intact **dicreatine malate** salt is not readily available in the scientific literature. However, its components, creatine and malic acid, can be analyzed separately or simultaneously using High-Performance Liquid Chromatography (HPLC). The following protocol is a proposed method that would require validation for its intended use.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Principle: This method proposes the separation and quantification of creatine and malic acid using a single HPLC run with UV detection.

Instrumentation and Columns:

- HPLC system with a UV detector
- A C18 reversed-phase column is suitable for creatine analysis.[16]

Reagents and Standards:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Trifluoroacetic acid (TFA) or other suitable buffer components[17]
- **Dicreatine malate** reference standard
- Creatine reference standard
- Malic acid reference standard

Proposed Chromatographic Conditions:

- Mobile Phase: A gradient of acetonitrile and water with an acidic modifier like TFA. The exact gradient would need to be optimized.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: Creatine can be detected at around 210 nm.[18] Malic acid detection at this wavelength may be possible but would require confirmation.
- Column Temperature: Ambient or controlled (e.g., 25°C).

Sample Preparation (for biological matrices):

- Protein Precipitation: For plasma or serum samples, precipitate proteins by adding a threefold volume of cold acetonitrile.
- Centrifugation: Centrifuge the mixture to pellet the precipitated proteins.

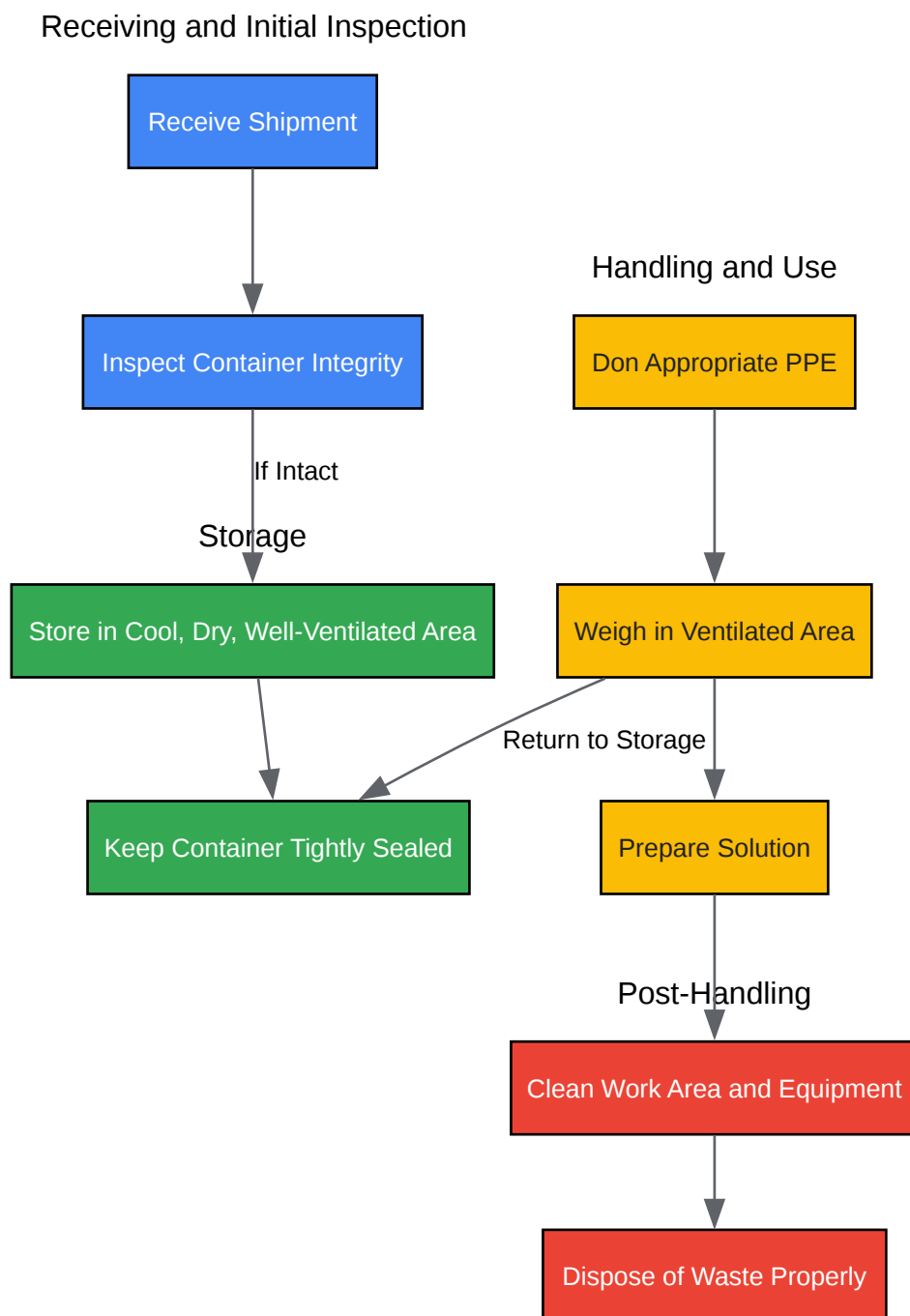
- Supernatant Collection: Carefully collect the supernatant.
- Evaporation and Reconstitution: Evaporate the supernatant to dryness under a stream of nitrogen and reconstitute the residue in the mobile phase.

Validation Parameters: The proposed method must be validated according to ICH guidelines, assessing parameters such as:[13][14][15]

- Specificity
- Linearity
- Range
- Accuracy
- Precision (repeatability and intermediate precision)
- Limit of Detection (LOD)
- Limit of Quantification (LOQ)
- Robustness

Visualizations

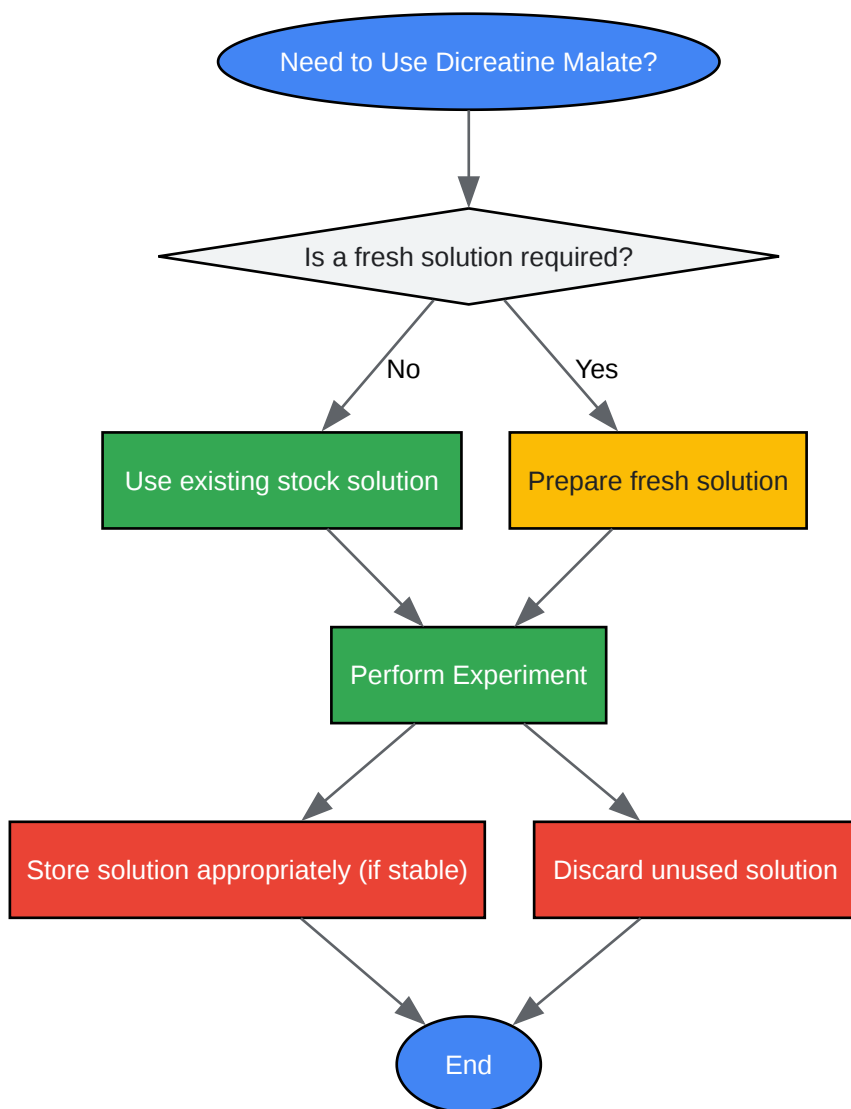
Workflow for Handling and Storage



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Caption: Workflow for receiving, storing, and handling **dicreatine malate**.

Decision Pathway for Solution Preparation and Use



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Caption: Decision pathway for the preparation and use of **dicreatine malate** solutions.

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